

CAS number and molecular structure of 5-Phenethylisoxazol-4-amine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Phenethylisoxazol-4-amine

Cat. No.: B15322265

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In-depth Technical Guide: 5-Phenethylisoxazol-4-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves as a resource for researchers and professionals interested in the chemical properties and potential biological significance of **5-Phenethylisoxazol-4-amine**. Due to the novelty of this compound, publicly available data is limited. This document outlines the current state of knowledge and provides a framework for future investigation.

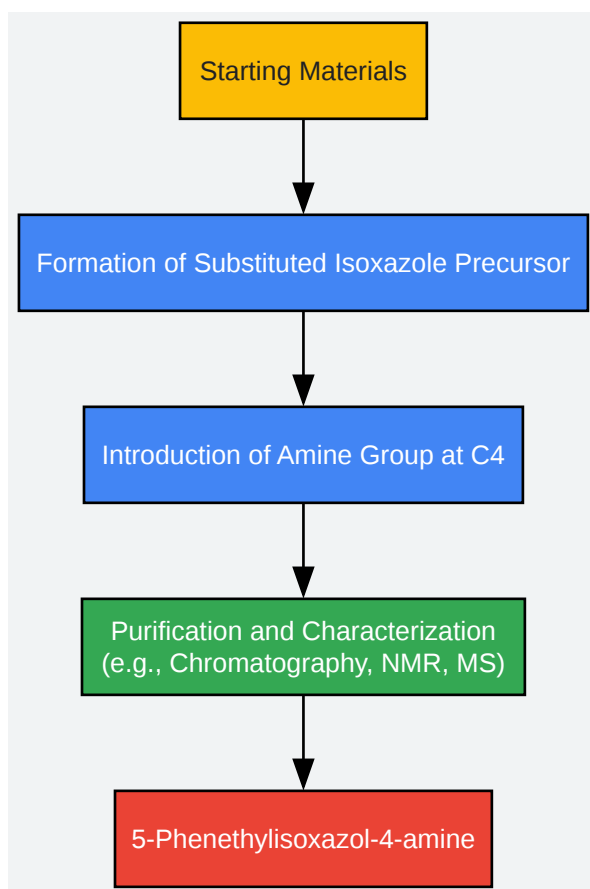
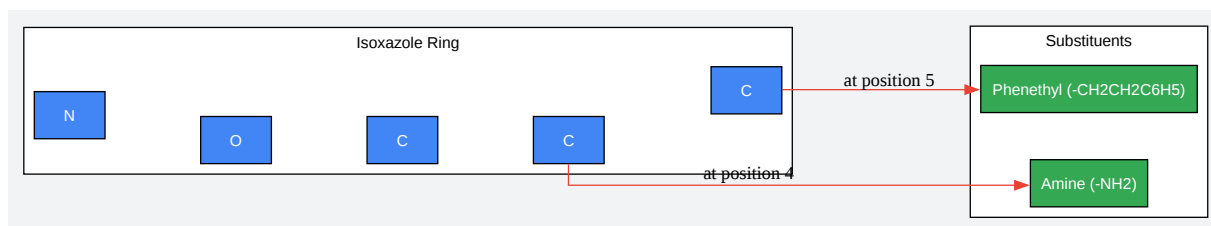
Chemical Identity

At present, a specific CAS number for **5-Phenethylisoxazol-4-amine** is not publicly registered in major chemical databases.

Molecular Structure:

The molecular structure of **5-Phenethylisoxazol-4-amine** consists of a central isoxazole ring, which is a five-membered heterocycle containing one nitrogen and one oxygen atom in adjacent positions. An amine group (-NH₂) is attached at the 4-position of the isoxazole ring, and a phenethyl group (-CH₂CH₂C₆H₅) is substituted at the 5-position.

Logical Structure Diagram:



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com